

Commercial Suppliers of Diethyl Phthalate-d4: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl phthalate-d4

Cat. No.: B118151

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For researchers, scientists, and drug development professionals, the use of stable isotope-labeled internal standards is crucial for achieving accurate and reliable quantitative results in analytical testing. **Diethyl phthalate-d4** (DEP-d4), a deuterated form of Diethyl phthalate (DEP), serves as an excellent internal standard for the quantification of DEP in various matrices, including pharmaceutical products, environmental samples, and consumer goods. Its use helps to correct for variations in sample preparation and instrument response, thereby ensuring the integrity of the analytical data.

This technical guide provides an overview of commercial suppliers of **Diethyl phthalate-d4** analytical standard, a comparison of their product specifications, and a detailed, generalized experimental protocol for its use in quantitative analysis by Gas Chromatography-Mass Spectrometry (GC-MS).

Commercial Supplier Overview

A variety of chemical suppliers offer **Diethyl phthalate-d4** for research and analytical purposes. The following table summarizes key quantitative data from several prominent suppliers to facilitate comparison.

Supplier	Product Number (Example)	Purity	Format	CAS Number
LGC Standards	TRC-D444772	>95% (HPLC)[1]	Neat	93952-12-6[1][2]
Sigma-Aldrich	34185	Analytical Standard Grade[3]	Neat	93952-12-6[3]
46341	98 atom % D[4]	Neat	93952-12-6[4]	
MedChemExpress	HY-Y0284S	99.78% (LCMS), 99.2% Isotopic Enrichment[5]	Neat	93952-12-6[5]
Cambridge Isotope Laboratories, Inc.	DLM-1629	98% Chemical Purity[6]	Neat	93952-12-6[6]
CDN Isotopes	D-2726	99 atom % D[7]	Neat	93952-12-6[7]
HPC Standards GmbH	684285	High-Purity	Not Specified	93952-12-6
Simson Pharma Limited	D670001	Not Specified	Not Specified	93952-12-6
Clinivex	Not Specified	Not Specified	Not Specified	93952-12-6

Experimental Protocol: Quantitative Analysis of Diethyl Phthalate using DEP-d4 Internal Standard by GC-MS

This section outlines a generalized methodology for the quantification of Diethyl phthalate in a liquid sample matrix (e.g., a pharmaceutical formulation or beverage) using **Diethyl phthalate-d4** as an internal standard. This protocol is based on common practices in analytical chemistry for phthalate analysis.[2][3]

Materials and Reagents

- Solvents: Hexane, Dichloromethane, Acetone (High purity, suitable for GC-MS analysis)
- Diethyl phthalate (DEP) analytical standard
- **Diethyl phthalate-d4** (DEP-d4) analytical standard
- Sample matrix (e.g., pharmaceutical product, soft drink)
- Glassware: Volumetric flasks, pipettes, vials with PTFE-lined caps (to avoid phthalate contamination)
- Instrumentation: Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)

Preparation of Standard Solutions

- Primary Stock Solutions (1000 µg/mL):
 - Accurately weigh and dissolve a known amount of DEP and DEP-d4 in hexane to prepare individual primary stock solutions of 1000 µg/mL.
- Calibration Standard Working Solutions:
 - Prepare a series of calibration standards by serial dilution of the DEP primary stock solution in hexane to achieve a concentration range that brackets the expected sample concentrations (e.g., 100, 300, 500, 1000, 3000, 5000 ng/mL).
 - Spike each calibration standard with the DEP-d4 internal standard to a constant concentration (e.g., 1000 ng/mL).
- Internal Standard Spiking Solution (e.g., 1000 ng/mL):
 - Prepare a solution of DEP-d4 in dichloromethane at a concentration of 1000 ng/mL.

Sample Preparation (Liquid-Liquid Extraction)

- Sample Spiking:

- To a known volume of the liquid sample (e.g., 5 mL), add a known volume of the internal standard spiking solution (e.g., 5 mL of 1000 ng/mL DEP-d4 in dichloromethane).[2]
- Extraction:
 - Vigorously shake the mixture for several minutes to ensure thorough mixing and extraction of the analyte and internal standard into the organic phase.
- Phase Separation:
 - Allow the layers to separate. If an emulsion forms, centrifugation can be used to facilitate separation.
- Collection:
 - Carefully transfer the organic layer (dichloromethane) to a clean GC vial for analysis.

GC-MS Analysis

- Instrument Conditions (Example):
 - GC Column: A low-bleed capillary column suitable for phthalate analysis, such as a TraceGOLD TG-5MS or equivalent.[2]
 - Injector Temperature: 320 °C[2]
 - Carrier Gas: Helium or Hydrogen
 - Oven Temperature Program: An appropriate temperature gradient to ensure separation of DEP from other matrix components.
 - MS Detector: Operate in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity.
- Data Acquisition:
 - Monitor characteristic ions for both DEP and DEP-d4. For many phthalates, a common ion is m/z 149. Specific quantifier and qualifier ions should be selected based on the mass

spectra of the compounds.

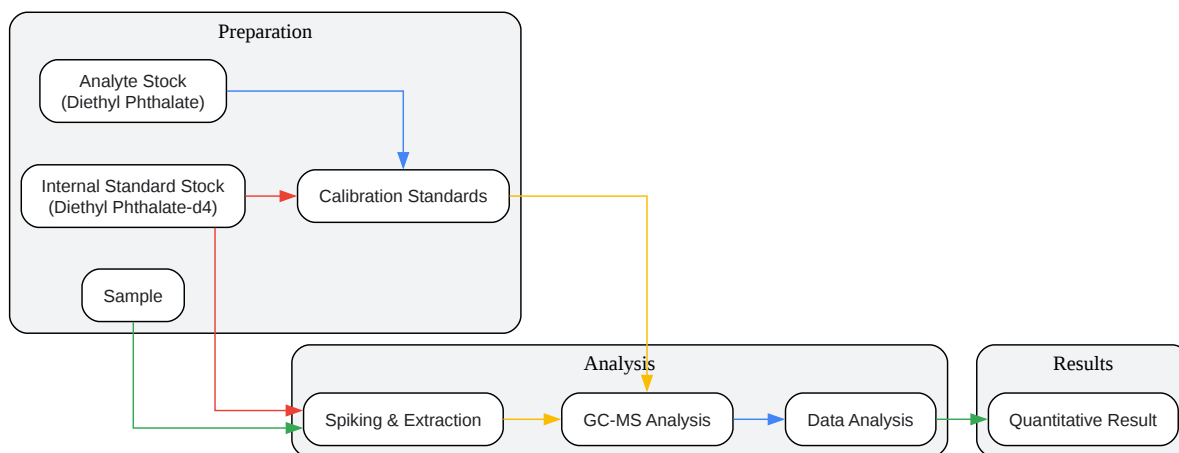
- Analysis Sequence:
 - Inject the prepared calibration standards to generate a calibration curve.
 - Inject the prepared sample extracts.

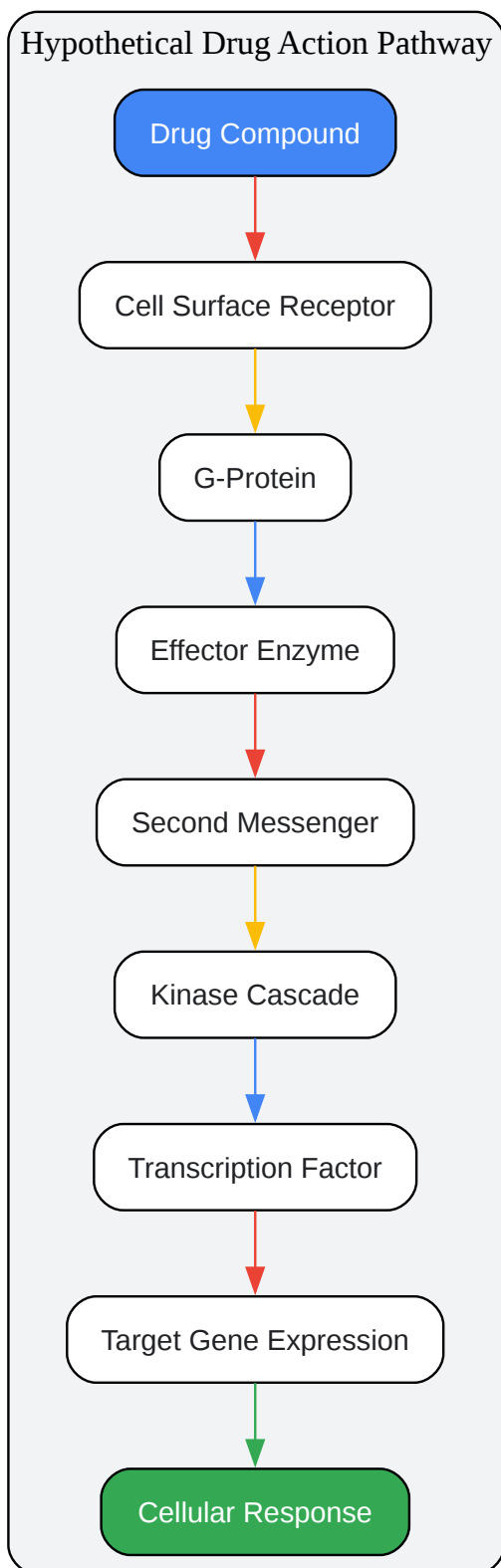
Data Analysis and Quantification

- Calibration Curve:
 - For each calibration standard, calculate the ratio of the peak area of DEP to the peak area of DEP-d4.
 - Plot the peak area ratio against the concentration of DEP to construct a calibration curve.
- Quantification:
 - For each sample, calculate the ratio of the peak area of DEP to the peak area of DEP-d4.
 - Determine the concentration of DEP in the sample by interpolating the peak area ratio from the calibration curve.

Workflow and Pathway Visualizations

The following diagrams illustrate the key processes involved in the use of an analytical standard and a typical signaling pathway that might be investigated in the context of drug development where such analytical methods are critical.





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- To cite this document: BenchChem. [Commercial Suppliers of Diethyl Phthalate-d4: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118151#commercial-suppliers-of-diethyl-phthalate-d4-analytical-standard]

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